

# A Comparative Analysis of Enaminomycins A, B, and C: Structure and Biological Activity

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## Compound of Interest

Compound Name: *Enaminomycin B*

Cat. No.: *B15580659*

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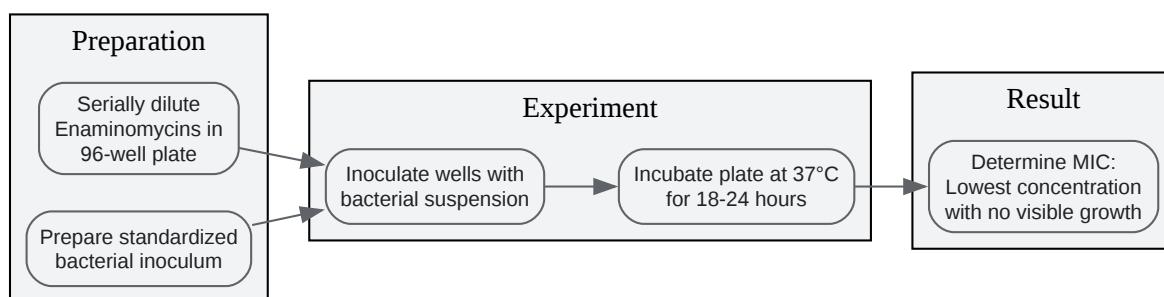
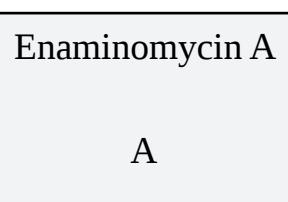
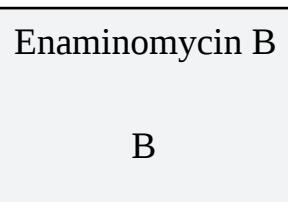
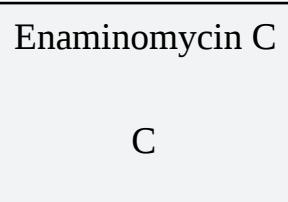
A detailed examination of the structural nuances and corresponding biological activities of the enaminomycin family of antibiotics reveals Enaminomycin A as the most potent antibacterial and cytostatic agent among its structural analogs, **Enaminomycin B** and C. This guide provides a comprehensive comparison of these three compounds, presenting available quantitative data, experimental methodologies, and a visualization of their structural differences.

## Structural and Physicochemical Comparison

Enaminomycins A, B, and C are a group of antibiotics produced by *Streptomyces baarnensis*. [1] They share a common bicyclic core structure, 7-oxa-bicyclo[4.1.0]heptane, but differ in their substituent groups, which significantly impacts their biological activity.[2]

Property	Enaminomycin A	Enaminomycin B	Enaminomycin C
Molecular Formula	C <sub>7</sub> H <sub>5</sub> NO <sub>5</sub> [3]	C <sub>10</sub> H <sub>11</sub> NO <sub>6</sub> [3]	C <sub>7</sub> H <sub>7</sub> NO <sub>5</sub> [3]
Molecular Weight	183.12 g/mol	241.21 g/mol	185.13 g/mol
Chemical Structure	4-amino-2,5-dioxo-7-oxa-bicyclo[4.1.0]hept-3-ene-3-carboxylic acid[2]	2-oxo-4-amino-5-hydroxy-5-acetyl-7-oxa-bicyclo[4.1.0]hept-3-ene-3-carboxylic acid[2]	2-oxo-4-amino-5-hydroxy-7-oxa-bicyclo[4.1.0]hept-3-ene-3-carboxylic acid[2]

The key structural variations are highlighted in the diagram below. Enaminomycin A possesses a diketo- functionality in the six-membered ring. Enaminomycin C is a hydroxy- derivative of the core structure, and **Enaminomycin B** is further substituted with an acetyl group at the C5 position.



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## References

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